

# What are the chemical properties of Bakkenolide D?

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## Compound of Interest

Compound Name: Bakkenolide D

Cat. No.: B13384392

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## Bakkenolide D: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Bakkenolide D** is a naturally occurring sesquiterpene lactone, a class of organic compounds characterized by a 15-carbon skeleton and a lactone ring.<sup>[1]</sup> It is primarily isolated from plants of the *Petasites* genus, which have a history of use in traditional medicine for treating conditions like asthma and allergic rhinitis.<sup>[2]</sup> Emerging research has highlighted the anti-allergic and anti-inflammatory properties of **Bakkenolide D**, making it a compound of significant interest for therapeutic development. This guide provides an in-depth overview of the chemical properties, biological activities, and relevant experimental protocols for **Bakkenolide D**.

### Chemical Properties of Bakkenolide D

**Bakkenolide D** is a complex organic molecule with a distinct chemical structure that dictates its physical and biological properties. Its fundamental chemical and physical characteristics are summarized below.

Property	Value	Source(s)
Molecular Formula	C <sub>21</sub> H <sub>28</sub> O <sub>6</sub> S	[3][4][5][6]
Molecular Weight	408.5 g/mol	[3][7]
CAS Number	18456-03-6	[4]
Physical Description	Powder	[3]
Melting Point	200 - 201 °C	[7][8]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.	[3]
Purity	≥98% (Commercially available)	[3]
Source	Herbs of Petasites japonicus	[3]

## Biological Activities

**Bakkenolide D** has demonstrated notable anti-allergic and anti-inflammatory effects in preclinical studies. Its primary mechanism of action appears to be related to the modulation of histamine-mediated responses.

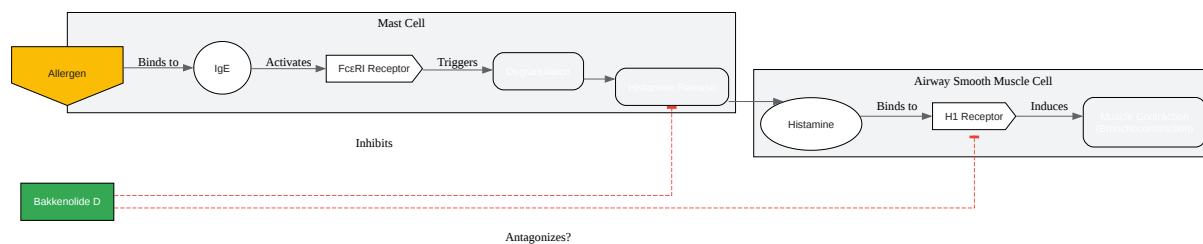
**Anti-allergic and Anti-histamine Activity:** Studies have shown that **Bakkenolide D** exhibits a significant inhibitory effect on the trachea contraction induced by histamine in vitro.[3] This suggests a direct or indirect antagonism of histamine receptors or interference with downstream signaling pathways that lead to smooth muscle contraction. The total bakkenolide fraction from Petasites tricholobus, of which **Bakkenolide D** is a major component, has been shown to have a beneficial effect on allergic rhinitis in ovalbumin-sensitized rats. This was evidenced by a significant decrease in sneezing frequency, the number of eosinophils in nasal tissue, and serum levels of IL-4 and histamine.[5]

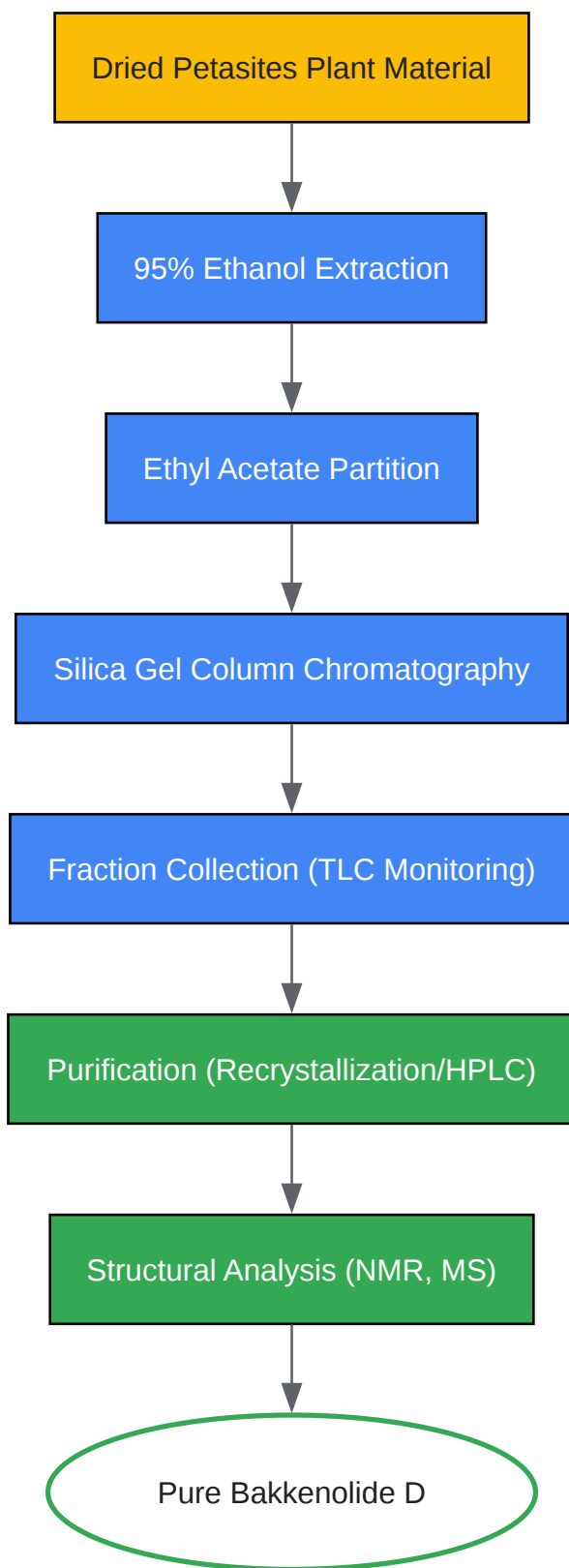
**Anti-inflammatory Activity:** While direct studies on the anti-inflammatory signaling of **Bakkenolide D** are limited, related bakkenolides have been shown to possess anti-inflammatory properties. For instance, Bakkenolide B inhibits the induction of inducible nitric oxide synthase (iNOS) and cyclooxygenase-2 (COX-2), key enzymes in the inflammatory cascade.[8] Another related compound, Bakkenolide-IIIa, has been observed to alleviate

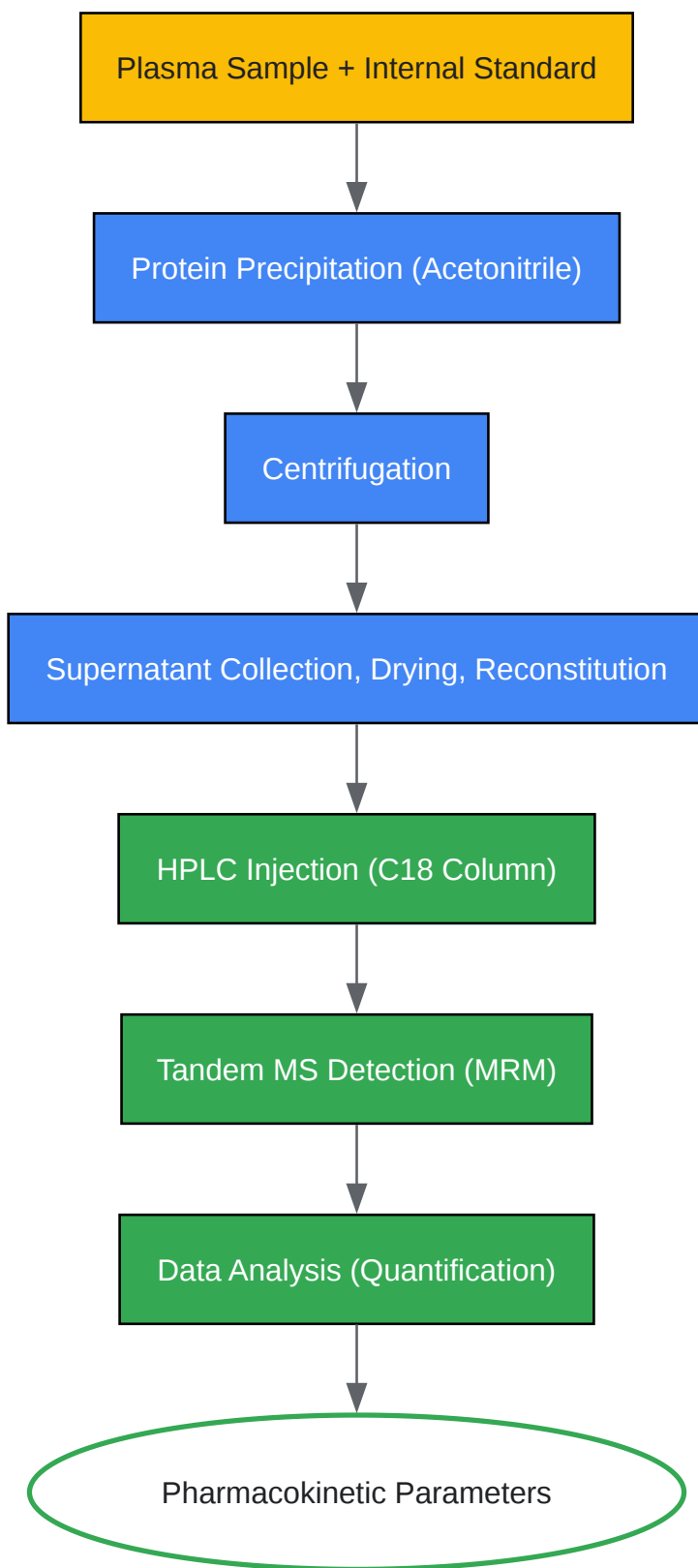
lipopolysaccharide-induced inflammatory injury in human umbilical vein endothelial cells.[6] These findings suggest that **Bakkenolide D** may also exert its anti-inflammatory effects through the modulation of common inflammatory pathways such as the NF- $\kappa$ B and MAPK pathways.

## Signaling Pathways

The precise signaling pathways modulated by **Bakkenolide D** are still under investigation. However, based on its known anti-allergic and anti-inflammatory activities, a putative mechanism of action can be proposed. The following diagram illustrates a potential signaling pathway involved in the anti-allergic action of **Bakkenolide D**.







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## References

- 1. The bakkenolides from the root of *Petasites formosanus* and their cytotoxicity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Activation of MAPK/ERK signaling by *Burkholderia pseudomallei* cycle inhibiting factor (Cif) - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Isolation, Quality Evaluation, and Seasonal Changes of Bakkenolide B in *Petasites japonicus* by HPLC - Journal of Life Science | Korea Science [koreascience.kr]
- 4. Antigen- and histamine H1 receptor-mediated relaxation of guinea pig isolated trachea - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Bakkenolides from *Petasites tatewakianus* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Bakkenolides from *Petasites tricholobus* and their neuroprotective effects related to antioxidant activities - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Histamine-induced bronchoconstriction in conscious guinea pigs measured by strain-gauge transduction. A new method - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Characterization of the histamine receptors in the guinea-pig lung: evidence for relaxant histamine H3 receptors in the trachea - PubMed [pubmed.ncbi.nlm.nih.gov]
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